

# Cobalt(II) Acetylacetonate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Cobalt(II) acetylacetonate

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This in-depth technical guide provides a thorough overview of **cobalt(II) acetylacetonate**, a versatile coordination compound with significant applications in catalysis and materials science. This document details its chemical synonyms, physical and chemical properties, and provides explicit experimental protocols for its use in nanoparticle synthesis and thin-film deposition.

## Chemical Identity and Synonyms

**Cobalt(II) acetylacetonate**, a cobalt coordination entity, consists of a central cobalt(2+) ion coordinated to two acetylacetonate ligands.[1] This organometallic compound is soluble in many organic solvents, a property that makes it a valuable precursor and catalyst in various organic and inorganic syntheses.[2] A comprehensive list of its synonyms is provided below to aid in literature searches and material sourcing.

Common Synonyms:

- Bis(acetylacetonato)cobalt(II)
- Cobalt(2+) acetylacetonate[2]
- Cobalt diacetylacetonate
- Cobaltous acetylacetonate[2]

- $\text{Co}(\text{acac})_2$

Systematic and Other Names:

- Bis(2,4-pentanedionato)cobalt
- Bis(2,4-pentanedionato)cobalt(II)
- Cobalt, bis(2,4-pentanedionato-O,O')-
- 2,4-Pentanedione, cobalt(II) derivative

## Physicochemical Properties

A summary of the key physical and chemical properties of **cobalt(II) acetylacetonate** is presented in the table below. This data is essential for designing experimental setups and understanding the compound's behavior under various conditions.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>14</sub> CoO <sub>4</sub>
Molecular Weight	257.15 g/mol [1]
Appearance	Blue to black crystals or purple fine crystalline powder
Melting Point	165-170 °C (decomposes)
Solubility	Soluble in tetrahydrofuran (THF), dimethyl ether (DME), N-methyl-2-pyrrolidone (NMP), 1,2-dichloroethane (DCE), acetonitrile (MeCN), chloroform, benzene, ethanol, and acetone.[3] [4] Insoluble in water and methanol.[3]
Thermal Decomposition	In the absence of oxygen, it is stable up to 130 °C.[5] Thermal decomposition in an inert atmosphere begins around 175 °C.[6] In the presence of oxygen, it can be oxidized to cobalt(II) acetate.[5] At 310 °C, it decomposes to form cobalt oxide and metallic cobalt.[7]

## Experimental Protocols

This section provides detailed methodologies for key experiments involving **cobalt(II) acetylacetonate**, specifically in the synthesis of cobalt ferrite nanoparticles and the deposition of cobalt oxide thin films via Metal-Organic Chemical Vapor Deposition (MOCVD).

### Synthesis of Cobalt Ferrite (CoFe<sub>2</sub>O<sub>4</sub>) Nanoparticles via Thermal Decomposition

This protocol describes the synthesis of monodisperse cobalt ferrite nanoparticles using **cobalt(II) acetylacetonate** as a precursor.

Materials:

- Iron(III) acetylacetonate (Fe(acac)<sub>3</sub>)

- **Cobalt(II) acetylacetonate** ( $\text{Co}(\text{acac})_2$ )
- Triton X-100
- Methanol
- Milli-Q water
- Nitrogen gas ( $\text{N}_2$ )

Equipment:

- Volumetric flask
- Heating mantle with temperature controller
- Cooling system with water pump
- Centrifuge

Procedure:

- In a volumetric flask, combine 1 mmol of iron(III) acetylacetonate, 0.5 mmol of **cobalt(II) acetylacetonate**, and 0.1 M of Triton X-100.[8]
- Connect the flask to a cooling system and purge the system with nitrogen gas for 10 minutes.[8]
- Heat the mixture to 260 °C and maintain this temperature for 60 minutes, during which the solution will turn a dark color.[8]
- Allow the solution to cool to room temperature and age for 24 hours.[8]
- Centrifuge the solution at 8000 RPM for a total of five cycles.[8]
  - For the first three cycles, wash the precipitate with 5 mL of methanol.[8]
  - For the final two cycles, wash the precipitate with 5 mL of Milli-Q water.[8]

- The resulting product is cobalt ferrite nanoparticles with an average size of 5 nm.[8]

## Deposition of Cobalt Oxide Thin Films via Metal-Organic Chemical Vapor Deposition (MOCVD)

This protocol outlines the procedure for depositing cobalt oxide thin films on an alumina substrate using **cobalt(II) acetylacetonate** as the metal-organic precursor.

Materials:

- **Cobalt(II) acetylacetonate** ( $\text{Co}(\text{acac})_2$ )
- Alumina substrate

Equipment:

- MOCVD reactor system
- Substrate heater
- Precursor vaporizer
- Mass flow controllers
- Vacuum system

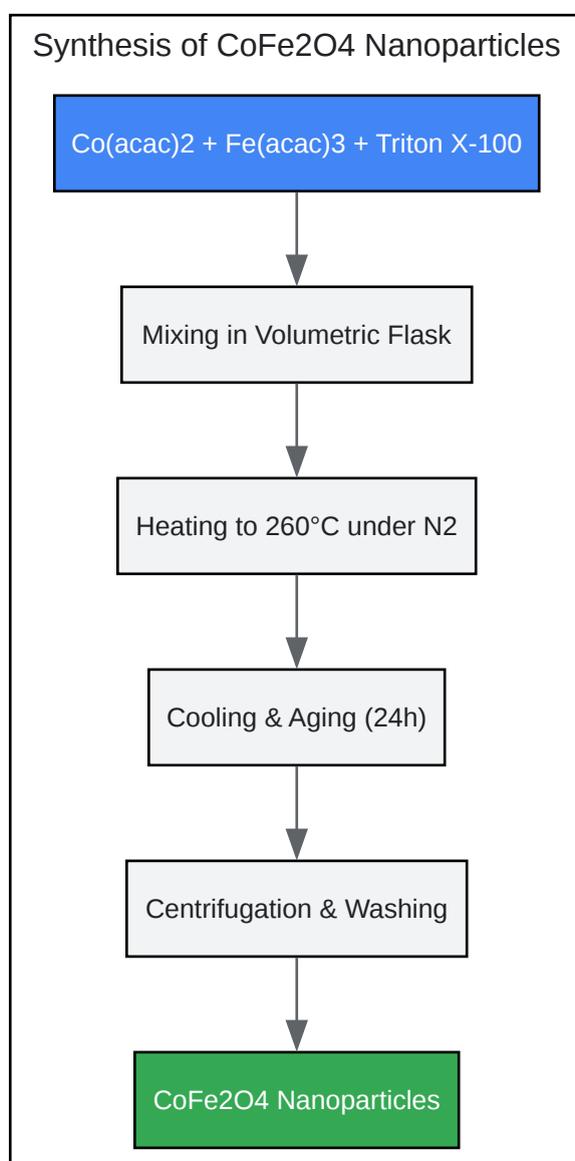
Procedure:

- Place the alumina substrate into the MOCVD reaction chamber.
- Heat the substrate to the desired deposition temperature. Successful depositions have been achieved at temperatures of 490 °C, 515 °C, 535 °C, and 565 °C.[9][10]
- Heat the **cobalt(II) acetylacetonate** precursor in the vaporizer to ensure a stable vapor pressure for delivery into the reactor.
- Introduce the vaporized precursor into the reaction chamber using a carrier gas (e.g., Argon or Nitrogen).

- The precursor thermally decomposes on the hot substrate surface, resulting in the deposition of a cobalt oxide thin film.[9][10]
- The thickness and morphology of the film can be controlled by adjusting the deposition temperature, precursor flow rate, and deposition time. For instance, the maximum film thickness was observed at a deposition temperature of 535 °C.[9][10]

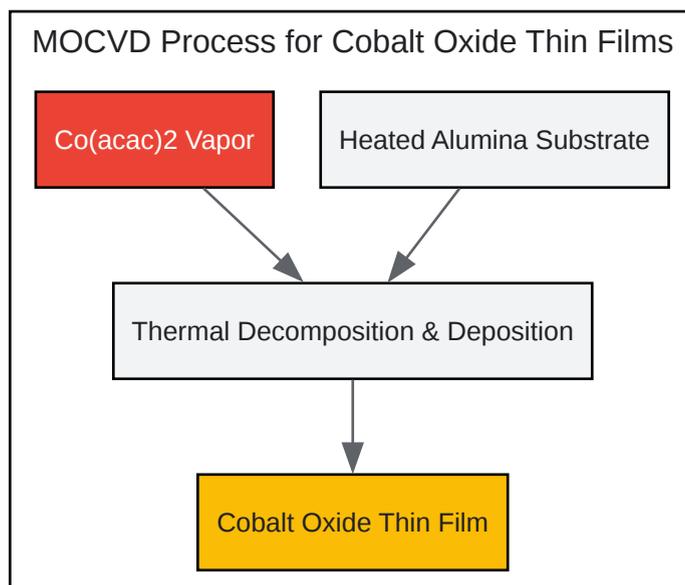
## Visualized Workflow and Relationships

The following diagrams illustrate key processes and relationships involving **cobalt(II) acetylacetonate**.



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Caption: Workflow for Cobalt Ferrite Nanoparticle Synthesis.



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Caption: MOCVD of Cobalt Oxide Thin Films.

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## References

- 1. cobalt(II) acetylacetonate | C<sub>10</sub>H<sub>14</sub>CoO<sub>4</sub> | CID 2724216 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. americanelements.com [americanelements.com]
- 3. chembk.com [chembk.com]
- 4. researchgate.net [researchgate.net]

- 5. Thermal decomposition and autoxidation of cobalt acetylacetonates - Journal of the Chemical Society, Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 6. hrcak.srce.hr [hrcak.srce.hr]
- 7. pubs.aip.org [pubs.aip.org]
- 8. 2.8. Synthesis of Nanoparticles [bio-protocol.org]
- 9. [PDF] MOCVD OF COBALT OXIDE USING CO-ACTYLACETONATE AS PRECURSOR: THIN FILM DEPOSITION AND STUDY OF PHYSICAL PROPERTIES | Semantic Scholar [semanticscholar.org]
- 10. researchgate.net [researchgate.net]
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